

Core Biochemical Function and Expression

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pde10A-IN-3

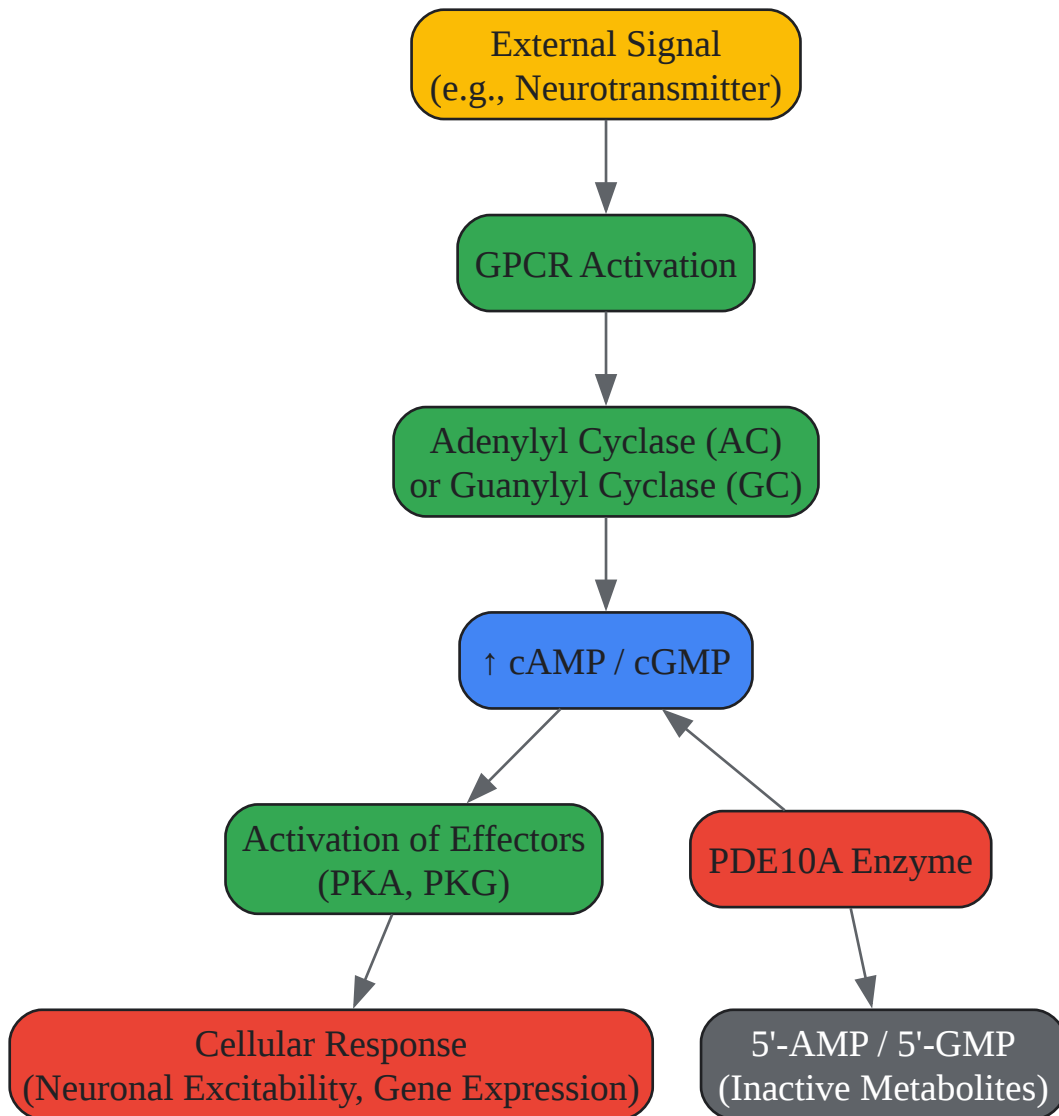
Cat. No.: S12848603

Get Quote

The table below summarizes the fundamental biochemical characteristics of the PDE10A enzyme.

Aspect	Description
Primary Function	Hydrolyzes (breaks down) the intracellular second messengers cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP) [1] [2].
Catalytic Action	Converts cAMP to 5'-AMP and cGMP to 5'-GMP, thereby terminating their signaling activity [1].
Substrate Affinity	Binds cAMP with higher affinity but hydrolyzes cGMP more efficiently [2].
Protein Domains	Contains two GAF domains in its N-terminal region, which are potential small molecule binding sites, and a C-terminal catalytic domain [3].
Primary Expression	Highly enriched in the striatum of the brain (in medium spiny neurons) [4] [5]. Also detected in testis and at lower levels in other tissues [3].
Isoforms	Has multiple protein-coding splice variants (e.g., PDE10A1, PDE10A2) with differences in subcellular localization (cytosolic vs. membrane-associated) [2] [3].

This regulatory function allows PDE10A to fine-tune key intracellular signaling pathways. The following diagram illustrates its core mechanism and downstream effects.



[Click to download full resolution via product page](#)

PDE10A terminates cyclic nucleotide signaling by hydrolyzing cAMP and cGMP.

Physiological Roles and Pathological Significance

PDE10A's function is crucial in specific physiological contexts, and its dysregulation is implicated in several diseases.

Central Nervous System (CNS) and Psychiatric Disorders

In the brain, PDE10A is predominantly expressed in the striatal medium spiny neurons, which are critical for motor control, motivation, and cognition [4] [5]. It regulates the excitability of these neurons by modulating cAMP and cGMP levels, thereby integrating dopamine and glutamate signaling [4].

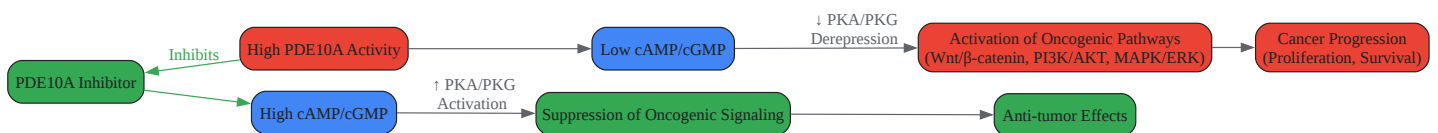
- **Schizophrenia:** PDE10A inhibition is a major investigational therapeutic strategy. Inhibitors can simultaneously enhance dopamine D1 receptor signaling (direct pathway) and reduce D2 receptor signaling (indirect pathway), potentially addressing positive, negative, and cognitive symptoms of schizophrenia [4] [5]. Clinical candidates like **MK-8189** and **CPL500036** are in Phase 2 trials [1] [5].
- **Other CNS Disorders:** Research also explores its potential in **Huntington's disease** and **Parkinson's disease**, given the striatal neurodegeneration in these conditions [6] [3] [5].

Dual Role in Cancer Biology

Emerging evidence reveals a complex, tissue-dependent role for PDE10A in oncology, as summarized below.

Cancer Type	Role of PDE10A	Proposed Mechanism
Colorectal, Ovarian, Gastric, Non-Small Cell Lung Cancer	Oncogenic	Overexpression activates oncogenic pathways (e.g., Wnt/ β -catenin, MAPK/ERK, PI3K/AKT), promoting cell proliferation [2].
Glioblastoma (GBM)	Tumor Suppressive	Its knockdown promotes tumor progression, potentially via activation of the PI3K/AKT pathway [2].

The pro-oncogenic mechanism of PDE10A in most cancers involves the suppression of cyclic nucleotides, leading to the disinhibition of key growth pathways.



Click to download full resolution via product page

PDE10A inhibition can suppress tumor growth in certain cancers by restoring cyclic nucleotide signaling.

Key Experimental Methodologies

Studying PDE10A involves specific techniques to measure its expression, activity, and pharmacological inhibition.

- **In Vitro Potency (IC₅₀) Assay:** The half-maximal inhibitory concentration (IC₅₀) of novel PDE10A inhibitors is determined using purified enzyme. A common method employs **microfluidic technology** (e.g., LabChip). The enzyme is incubated with its substrates (cAMP/cGMP) and the test compound. The conversion to AMP/GMP is measured, and data from duplicate measurements are analyzed with non-linear regression (e.g., GraphPad Prism) to calculate IC₅₀ [5].
- **Selectivity Profiling:** To ensure a compound is specific, a **radioligand binding assay** against a broad panel of off-targets (e.g., GPCRs, ion channels, other enzymes) is used. A standard panel is **SafetyScreen44**. Interaction is typically considered insignificant if the test compound shows ≤25% inhibition of specific binding at 1 μM [5].
- **In Vivo Target Engagement (PET Imaging):** Positron Emission Tomography (PET) with PDE10A-specific radioligands is used to quantify enzyme availability in the living brain. In a typical protocol:
 - A radiotracer like [¹¹C]Lu **AE92686** is administered intravenously [4].
 - A 90-minute dynamic PET scan is performed [4].
 - Reconstructed images are co-registered with an MRI (T1-weighted) [4].
 - The cerebellum, which has low PDE10A expression, is often used as a reference region to calculate binding potential in the striatum using a simplified reference tissue model [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PDE10A [en.wikipedia.org]
2. PDE10A as a novel diagnostic and therapeutic target in cancer [pmc.ncbi.nlm.nih.gov]

3. PDE10A - an overview [sciencedirect.com]
4. Phosphodiesterase 10A levels are related to striatal function ... [pmc.ncbi.nlm.nih.gov]
5. A PDE10A inhibitor CPL500036 is a novel agent ... [frontiersin.org]
6. What are PDE10A gene inhibitors and how do they work? [synapse.patsnap.com]

To cite this document: Smolecule. [Core Biochemical Function and Expression]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12848603#what-is-the-function-of-pde10a-enzyme]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com